

# Fucoesterol Content and Bioactivity Profile Across Algae

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## Compound Focus: Fucoesterol

CAS No.: 17605-67-3

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The table below summarizes the **fucoesterol** content of various algae and their key associated bioactivities based on experimental models.

Algal Source	Reported Fucoesterol Content	Key Demonstrated Bioactivities (Experimental Model)
<b>Desmarestia tabacoides</b> (Brown Algae)	81.67 mg/g dry weight (70% EtOH extract) [1]	Data specific to bioactivity not provided in available source. [1]
<b>Agarum clathratum</b> (Brown Algae)	78.70 mg/g dry weight (70% EtOH extract) [1]	Data specific to bioactivity not provided in available source. [1]
<b>Ecklonia radiata</b> (Brown Algae)	312.0 - 378.1 µg/g dry weight (98.6-98.9% of total sterols) [2] [3]	Data specific to bioactivity not provided in available source. [2] [3]
<b>Sargassum fusiforme</b> (Brown Algae)	Dominant sterol (67% of total) [4] [3]	Antioxidant, Anti-osteoarthritic, Anti-inflammatory, Anti-photoaging, Antidiabetic, Hepatoprotective, Algicidal [4]
<b>Ecklonia stolonifera</b> (Brown Algae)	Information missing	Antidiabetic, Anti-obesity, Anti-neurological, Hepatoprotective [4]

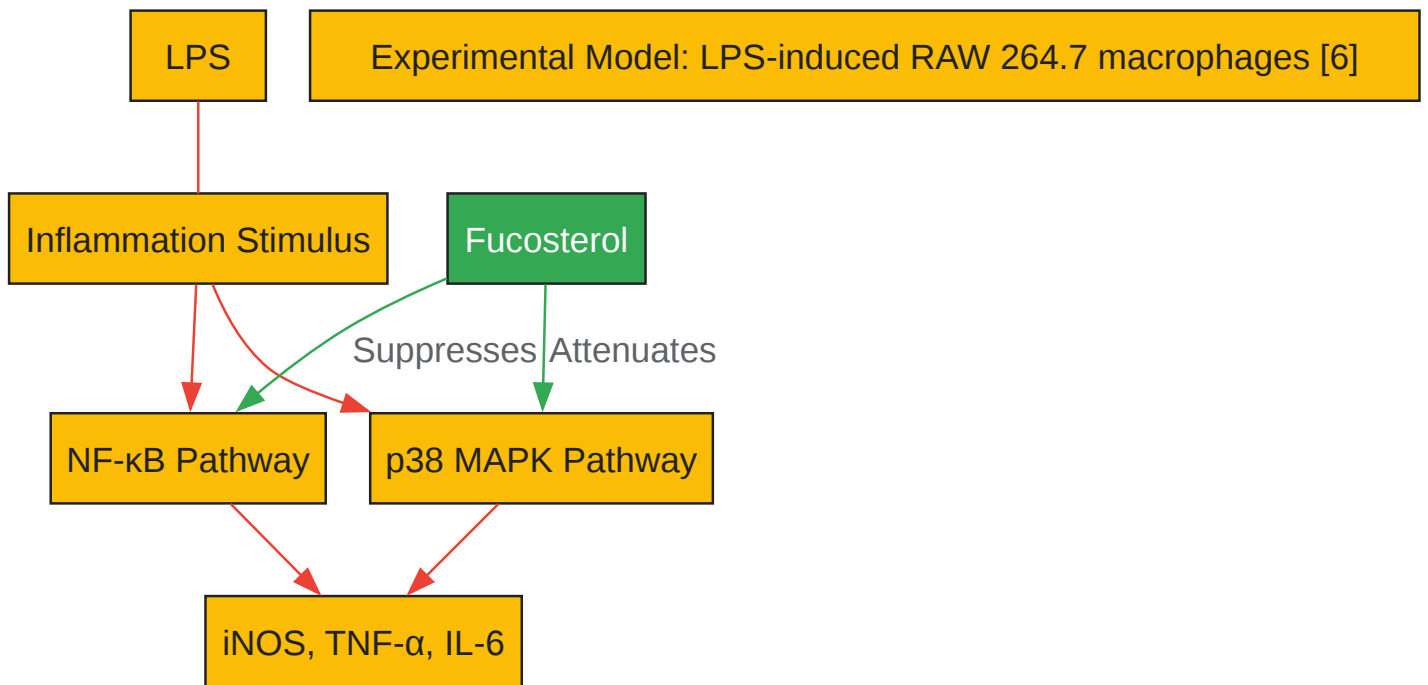
Algal Source	Reported Fucosterol Content	Key Demonstrated Bioactivities (Experimental Model)
<b>Padina boryana</b> (Brown Algae)	Information missing	Weak antiplasmodial activity (IC <sup>50</sup> : 40 µM) [5]
<b>Sargassum spp.</b> (e.g., <i>S. miyabei</i> ) (Brown Algae)	Information missing	Anticancer (Cytotoxic to T47D breast cancer and HT29 colon cancer cells) [6]
<b>Eisenia bicyclis</b> (Brown Algae)	Information missing	Anti-inflammatory (inhibits COX-2 & iNOS in RAW 264.7 macrophages), Antidiabetic (inhibits aldose reductase) [6]
<b>Undaria pinnatifida</b> (Brown Algae)	Dominant sterol (83-97% of total) [3]	Anti-inflammatory (inhibits iNOS, TNF-α, IL-6 in RAW 264.7 macrophages via NF-κB and p38 MAPK) [6]

## Key Bioactivity Mechanisms and Experimental Data

**Fucosterol** exhibits its effects through modulation of specific cellular pathways. The following diagrams and details outline the experimental evidence for its anti-inflammatory, anti-muscle atrophy, and anticancer mechanisms.

### Anti-inflammatory Activity

**Fucosterol** reduces inflammation by targeting pro-inflammatory cytokines and signaling pathways.

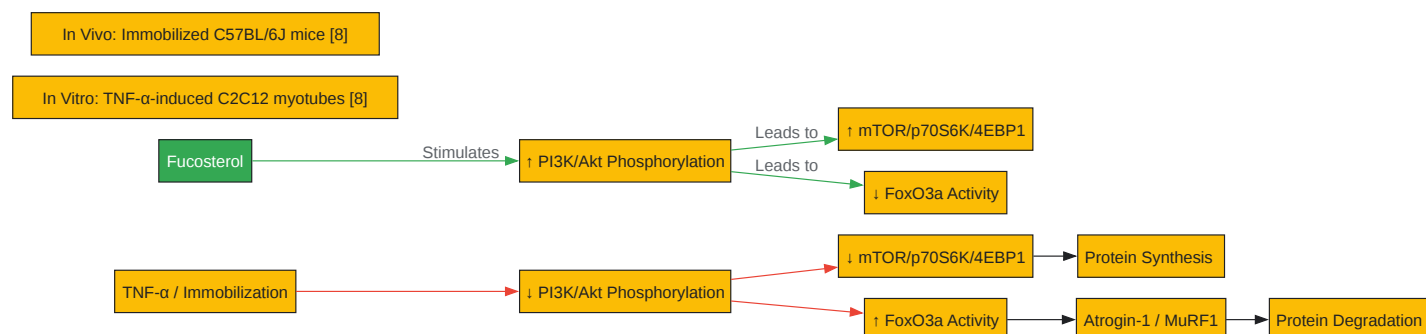


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- **Experimental Protocols:** Activity was confirmed in **LPS-induced RAW 264.7 murine macrophage** cells. Cells were pretreated with **fucosterol** before LPS induction. Reductions in key inflammatory markers (NO, TNF-α, IL-6, PGE2) and downregulation of iNOS and COX-2 proteins were measured via ELISA, Western Blot, and RT-PCR [6] [7].

## Anti-Muscle Atrophy Activity

**Fucosterol** helps prevent skeletal muscle wasting by balancing protein synthesis and degradation.



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- **In Vivo Experimental Protocol:** **C57BL/6J mice** were immobilized for one week to induce muscle atrophy. They were then orally administered **fucosterol** (10 or 30 mg/kg/day) for another week. Outcomes were measured via grip strength test, muscle weight, micro-CT analysis of muscle volume, and Western Blot analysis of muscle protein signaling pathways [8].

## Anticancer Activity

**Fucosterol** can inhibit cancer cell growth by inducing programmed cell death and halting cell division.

- **Experimental Protocols:** Studies use human cancer cell lines (e.g., HeLa, A549, SK-LU-1, T47D, HT29). Cells are treated with **fucosterol**, and viability is measured by MTT assay. Mechanisms are investigated through flow cytometry for apoptosis and cell cycle analysis, and Western Blotting for protein expression (e.g., Bax, Bcl-2, cleaved caspase-3, cyclins) [9] [6].
- **Proposed Mechanism:** **Fucosterol** can induce mitochondrial apoptosis and G2/M cell cycle arrest. A network pharmacology study suggests it may also act against non-small cell lung cancer by targeting the **GRB2 protein** and inhibiting the **Raf/MEK/ERK signaling pathway** [9].

## Safety, Toxicity, and Research Gaps

- **Toxicity Profile:** Current evidence suggests **low toxicity**. In vitro tests on human cell lines (e.g., HEK293) and in vivo studies on zebrafish embryos and mice show adverse effects only at relatively high concentrations [2] [10].
- **Critical Research Gap:** Despite its promise, **clinical studies on fucosterol's safety and toxicity in humans are lacking**. This is a crucial step that must be addressed before its development for pharmaceutical use [2] [4] [3].

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